

Introduction: The Synthetic Value and Handling Imperative of a Key Building Block

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Compound of Interest

Compound Name: *3-Bromo-1-(triisopropylsilyl)pyrrole*

Cat. No.: B1272388

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3-Bromo-1-(triisopropylsilyl)pyrrole is a versatile organosilicon compound that has become a valuable intermediate in modern organic synthesis.[1] Its utility is particularly pronounced in the fields of medicinal chemistry, materials science, and drug development, where the pyrrole motif is a common structural feature in biologically active molecules and functional materials.[1] [2] The compound serves as a critical building block for creating complex, functionalized pyrroles, primarily through cross-coupling reactions at the bromine-substituted position.[1]

The strategic placement of the triisopropylsilyl (TIPS) group on the pyrrole nitrogen is a key design feature. This bulky silyl group provides steric protection, preventing unwanted reactions at the nitrogen, and significantly enhances the compound's solubility in common organic solvents, which simplifies handling and reaction setup.[1] However, its chemical reactivity and toxicological profile, while not fully elucidated, necessitate a thorough understanding of its hazards and the implementation of rigorous safety protocols.[3] This guide provides a comprehensive overview of the critical safety, handling, and hazard information for **3-Bromo-1-(triisopropylsilyl)pyrrole**, grounded in authoritative data to ensure the well-being of laboratory personnel and the integrity of research outcomes.

Section 1: Physicochemical and Structural Characteristics

The physical properties of **3-Bromo-1-(triisopropylsilyl)pyrrole** dictate its behavior under laboratory conditions and inform appropriate handling and storage procedures. It is typically supplied as a colorless to light yellow or black liquid oil.[1][4][5]

| Property | Value | Source(s) |
|-------------------|--|--------------|
| CAS Number | 87630-36-2 | [1][3][6] |
| Molecular Formula | C ₁₃ H ₂₄ BrNSi | [1][5] |
| Molecular Weight | 302.33 g/mol | [1][5] |
| Appearance | Colorless to light yellow/black clear liquid/oil | [1][4][5][6] |
| Boiling Point | 108 °C @ 25 mmHg; 100 °C @ 0.1 Torr | [3][5] |
| Density | 1.16 g/cm ³ | [1][3][5] |
| Refractive Index | n _{20/D} 1.519 - 1.52 | [1][4][5] |
| Flash Point | >110 °C (>230 °F) | [5] |
| Solubility | Slightly soluble in Chloroform and Methanol | [5] |

The molecule's structure is central to its utility and hazards. The N-TIPS group provides a lipophilic character, enhancing solubility in nonpolar organic solvents, while the C-Br bond is the primary site for synthetic transformations, such as Suzuki, Stille, and Heck cross-coupling reactions.

Section 2: GHS Classification and Hazard Identification

According to available safety data sheets, **3-Bromo-1-(triisopropylsilyl)pyrrole** is classified as a hazardous substance.[3][5][6] The primary hazards are associated with acute toxicity upon ingestion, skin contact, or inhalation, as well as irritation to the skin, eyes, and respiratory system.[3][6][7] All personnel must be fully aware of these hazards before handling the compound.

| GHS Classification | |
|--------------------------|--|
| Pictogram | GHS07 (Exclamation Mark)[5] |
| Signal Word | Warning[3][5][6] |
| Hazard Statements | |
| H302 | Harmful if swallowed.[3][6] |
| H312 | Harmful in contact with skin.[3][6] |
| H332 | Harmful if inhaled.[3][6] |
| H315 | Causes skin irritation.[7] |
| H319 | Causes serious eye irritation.[7] |
| H335 | May cause respiratory irritation.[6][7] |
| Precautionary Statements | P261, P264, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338[6] |

Expert Interpretation of Hazards:

- Acute Toxicity (H302, H312, H332): These classifications indicate that short-term exposure via ingestion, dermal contact, or inhalation can cause significant, non-lethal health effects. The causality lies in the compound's potential to interfere with biological processes upon absorption into the bloodstream. Researchers must prioritize minimizing all routes of direct exposure.
- Irritation (H315, H319, H335): The compound is an irritant. Direct contact with skin can lead to dermatitis.[8] Eye contact can cause serious damage.[8] Inhalation of vapors or aerosols can irritate the respiratory tract, leading to coughing and discomfort.[7] These effects are why handling in a well-ventilated area and using appropriate PPE is non-negotiable.

Section 3: First Aid Protocols for Accidental Exposure

Immediate and appropriate first aid is critical in mitigating the effects of accidental exposure. The following protocols are based on established safety data sheets.[3][7]

Inhalation:

- Immediately move the affected person to fresh air.[3]
- If breathing is difficult, administer oxygen.[7]
- If the person is not breathing, begin artificial respiration at once. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[7]
- Seek immediate medical attention.[3]

Skin Contact:

- Immediately remove all contaminated clothing and shoes.[3]
- Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. [3]
- If skin irritation occurs or persists, seek medical attention.[9]

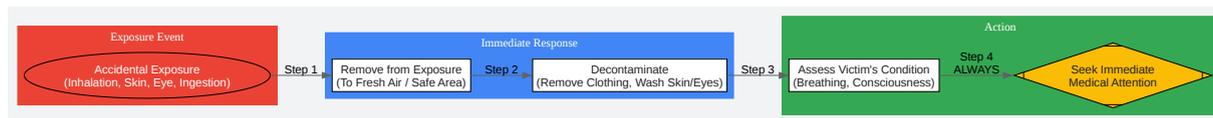
Eye Contact:

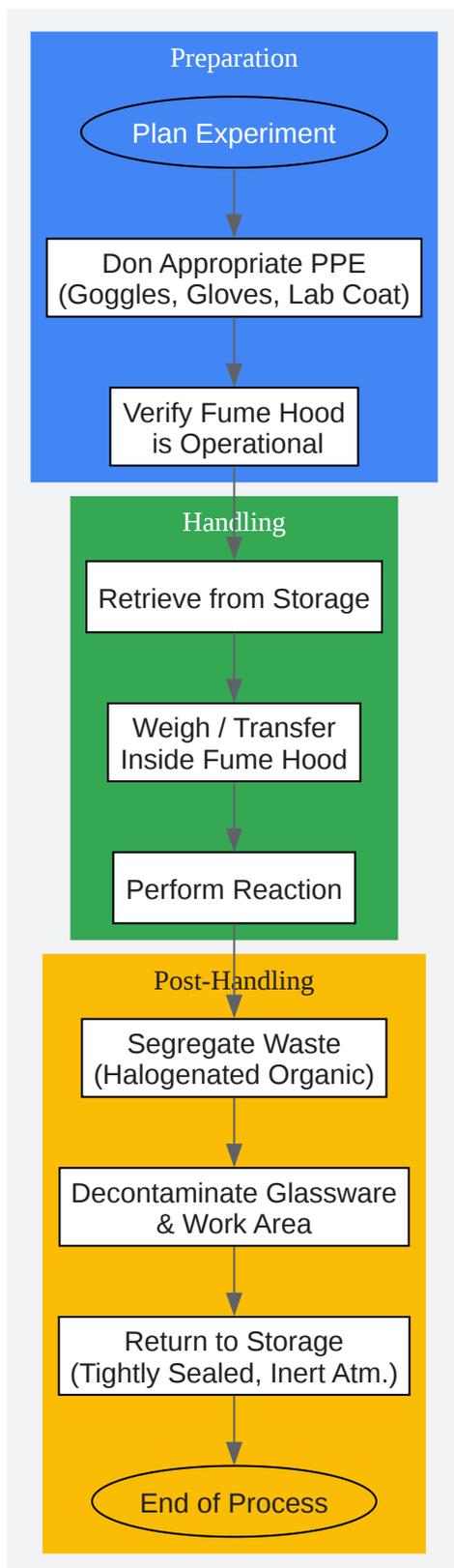
- Immediately flush the eyes with large amounts of clean, lukewarm water for at least 15 minutes, holding the eyelids open.[3]
- Remove contact lenses if present and easy to do so. Continue rinsing.[9]
- Seek immediate medical attention, preferably from an ophthalmologist.

Ingestion:

- Rinse the mouth thoroughly with water.[3]
- Do not induce vomiting.[3]
- Never give anything by mouth to an unconscious person.[3]

- Call a physician or Poison Control Center immediately.[3]





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Caption: Standard workflow for the safe handling and storage of the compound.

Section 5: Emergency Procedures for Spills and Fires

Spill Response (Small Laboratory Scale):

- Evacuate: Alert personnel in the immediate area and evacuate if necessary. [7]2. Ventilate: Ensure the area is well-ventilated (fume hood).
- Control Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces). [7]4. Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite, or commercial sorbent pads). Do not use combustible materials like paper towels.
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for hazardous waste disposal. [7]6. Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident to the laboratory supervisor or safety officer.

Firefighting Measures:

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. [3]Do not use a direct stream of water, as it may spread the material.
- Specific Hazards: The compound is a combustible liquid. [3]Thermal decomposition may produce toxic fumes of carbon oxides, nitrogen oxides, hydrogen bromide, and silicon oxides.
- Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA). [3]

Section 6: Disposal and Decontamination

All waste materials containing **3-Bromo-1-(triisopropylsilyl)pyrrole** must be treated as hazardous waste.

Waste Disposal Protocol:

- Segregation: Collect waste material, including contaminated absorbents and disposable PPE, in a dedicated, clearly labeled, and sealed container for halogenated organic waste.
- Professional Disposal: Arrange for disposal through a licensed professional waste disposal service. [3][7]The material may be disposed of via controlled incineration with flue gas scrubbing. [3][7]3. Regulatory Compliance: Ensure all local, state, and federal regulations for hazardous waste disposal are strictly followed. Do not discharge to sewer systems. [3][7] Decontamination:
- Glassware: Rinse glassware used with the compound with a suitable organic solvent (e.g., acetone or ethyl acetate) in a fume hood. The rinsate must be collected as hazardous waste.
- Surfaces: Wipe down contaminated surfaces in the fume hood with a solvent-dampened cloth, collecting the cloth as solid hazardous waste.

Section 7: Synthetic Context - A Standard Laboratory Protocol

To provide context, the following is a representative protocol for the synthesis of **3-Bromo-1-(triisopropylsilyl)pyrrole**, illustrating a scenario where these handling procedures are critical.

Synthesis of **3-Bromo-1-(triisopropylsilyl)pyrrole** from 1-(triisopropylsilyl)pyrrole[5]

- Setup: In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, nitrogen inlet, and thermometer, dissolve 1-(triisopropylsilyl)pyrrole (1.0 eq) in anhydrous tetrahydrofuran (THF).
- Cooling: Cool the solution to -78 °C using a dry ice/acetone bath.
- Reagent Addition: Slowly add N-bromosuccinimide (NBS) (1.1 eq) portion-wise to the stirred solution, ensuring the internal temperature does not rise significantly.
- Reaction: Maintain the reaction mixture at -78 °C and stir continuously for 5 hours.
- Quenching & Workup: After the reaction is complete (monitored by TLC or GC-MS), quench the reaction by adding a saturated aqueous solution of sodium thiosulfate. Allow the mixture to warm to room temperature.

- Extraction: Transfer the mixture to a separatory funnel and extract with an organic solvent like ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product via column chromatography on silica gel to yield the final product.

Throughout this entire workflow, all handling, additions, and workup steps must be performed in a fume hood with the specified PPE.

Conclusion

3-Bromo-1-(triisopropylsilyl)pyrrole is an indispensable tool for the modern synthetic chemist. Its utility, however, is paired with significant health hazards that demand respect and careful management. By integrating the principles of GHS hazard communication, robust engineering controls, diligent use of personal protective equipment, and adherence to established protocols for handling, storage, and disposal, researchers can safely harness the synthetic potential of this compound. A proactive and informed approach to safety is the cornerstone of responsible scientific advancement.

References

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. bpb-us-e2.wpmucdn.com [bpb-us-e2.wpmucdn.com]
- 3. echemi.com [echemi.com]
- 4. 3-Bromo-1-(triisopropylsilyl)pyrrole | 87630-36-2 | TCI AMERICA [tcichemicals.com]
- 5. 3-BROMO-1-(TRIISOPROPYLSILYL)PYRROLE | 87630-36-2 [chemicalbook.com]

- 6. 3-Bromo-1-(triisopropylsilyl)-1H -pyrrole | 87630-36-2 [[sigmaaldrich.com](#)]
- 7. [chemicalbook.com](#) [[chemicalbook.com](#)]
- 8. [datasheets.scbt.com](#) [[datasheets.scbt.com](#)]
- 9. [fishersci.com](#) [[fishersci.com](#)]
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